

(S)-3-Hydroxyglutarate Ethyl: Operational Handling & Disposal Protocol

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Compound of Interest

Compound Name: (S)-3-Hydroxyglutarate ethyl

Cat. No.: B13801177

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Executive Summary & Compound Verification

Before initiating any disposal workflow, you must verify the chemical identity. Ambiguity in nomenclature ("ethyl" vs. "diethyl") is a common source of waste stream errors.

- Compound Name: Ethyl hydrogen (S)-3-hydroxyglutarate (Monoethyl ester)
- Target CAS: 95310-87-5 (Monoethyl) or 32328-03-3 (Diethyl ester)
- Disposal Class: Non-Halogenated Organic Waste
- Critical Hazard: Irritant (H315/H319); Combustible Liquid (H227).

Core Directive: This compound is an organic ester/alcohol intermediate. It does not require P-list (acutely toxic) protocols but must be segregated from strong oxidizers and bases to prevent uncontrolled hydrolysis or exothermic oxidation.

Physicochemical Profile & Hazard Analysis

Effective disposal relies on understanding the compound's behavior in the waste container.

Property	Specification	Operational Implication
Physical State	Viscous Colorless Liquid / Low-melting Solid	May require gentle warming to transfer; do not scrape dry solids if sticky (use solvent rinse).
Flash Point	>110°C (Estimated)	Class IIIB Combustible. Low flammability risk, but contributes to fire load.
Water Solubility	High (Polar groups -OH, -COOH/-COOEt)	Do NOT pour down drains. High solubility increases aquatic mobility if released.
Reactivity	Stable; Hydrolyzes in Strong Base	Segregation: Keep away from caustic waste (pH > 12) to avoid heat generation from hydrolysis.

Causality in Safety: We treat this as combustible organic waste because, while stable, the ester functionality can degrade into ethanol and glutaric acid derivatives over time in mixed waste streams, potentially altering the pH or flammability of the bulk waste.

Step-by-Step Disposal Procedure

Phase 1: Waste Segregation (The "Self-Validating" Step)

Validation Check: Before pouring, verify the receiving container is labeled "NON-HALOGENATED ORGANIC." Presence of halogens (chloroform, DCM) will significantly increase disposal costs and may violate incinerator acceptance criteria for this specific stream.

- Primary Container Selection:
 - Use HDPE (High-Density Polyethylene) or Glass containers.
 - Avoid: Unlined metal cans if the waste contains free acid (monoethyl ester is acidic), as it may corrode the metal over long storage.

- Solvent Rinsing:
 - Since **(S)-3-Hydroxyglutarate ethyl** is viscous, significant hold-up volume remains in original vials.
 - Protocol: Rinse the original container 3x with a compatible non-halogenated solvent (e.g., Acetone, Ethanol, or Ethyl Acetate).
 - Add rinsate to the Non-Halogenated waste stream.
- Labeling Requirements:
 - Label must explicitly state: "Organic Waste: Esters/Alcohols."
 - List constituents: "**(S)-3-Hydroxyglutarate ethyl**, Acetone (rinse)."
 - Tick Hazard Boxes: [x] Irritant [x] Flammable (due to rinse solvent).

Phase 2: Final Disposal Path

- Method: High-temperature incineration with energy recovery.
- Regulatory Status: Not a RCRA P-listed or U-listed waste (unless technical grade contains specific listed solvents). It falls under general ignitable/toxic characteristic waste if mixed with solvents.

Spill Management Workflow

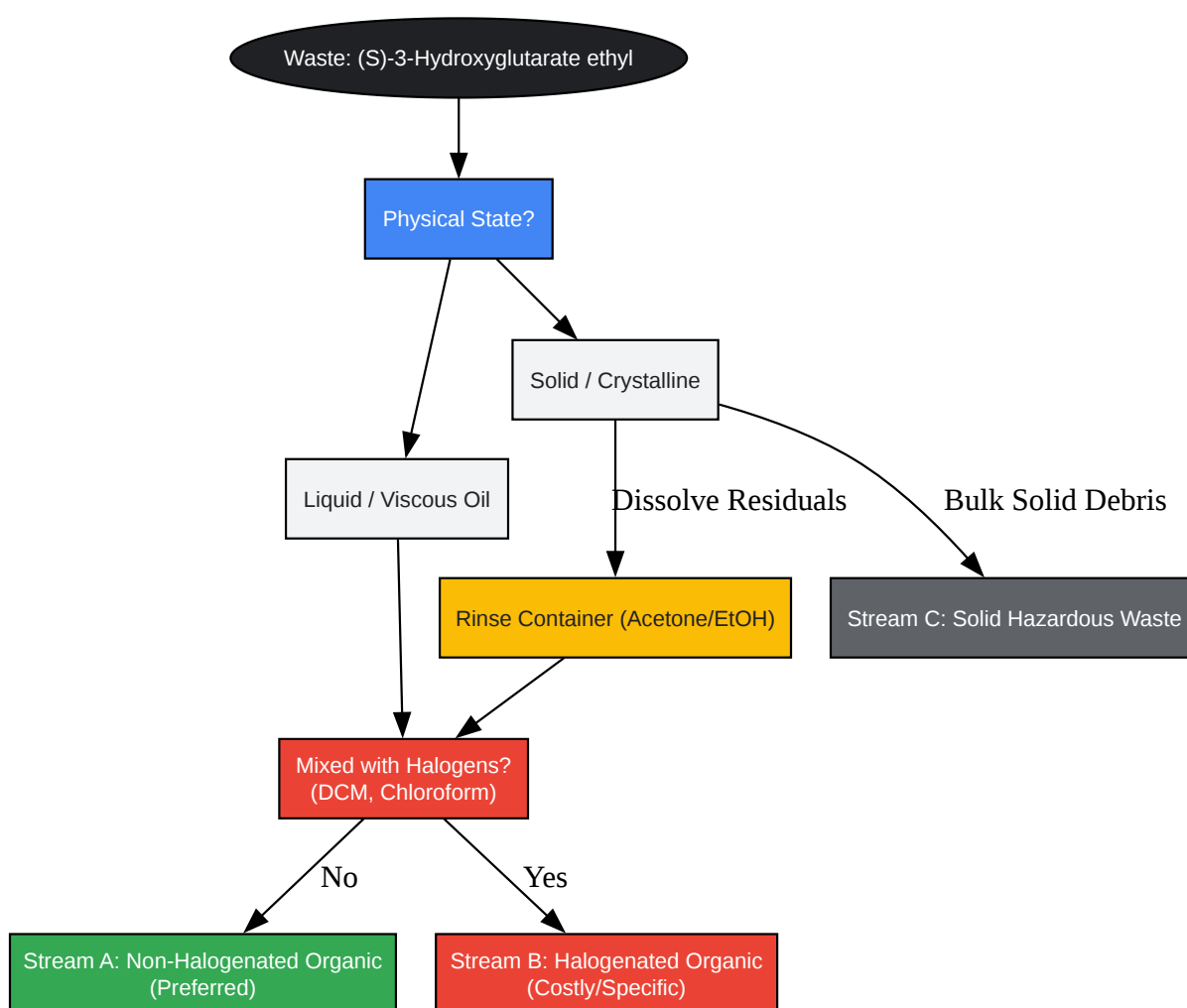
Scenario: A 500 mL bottle of **(S)-3-Hydroxyglutarate ethyl** shatters on the bench.

- Secure: Evacuate immediate area. Don PPE (Nitrile gloves, safety goggles, lab coat).
- Contain: Use vermiculite or sand to dike the spill.^[1] Do not use combustible materials like sawdust (due to potential reaction with oxidizers if present on bench).
- Absorb: Cover liquid completely. Allow 5 minutes for absorption.
- Clean: Scoop into a wide-mouth HDPE jar.

- Decontaminate: Wipe surface with soap and water; the compound is water-soluble.[2]
- Disposal: Label the debris jar as "Hazardous Waste (Solid) - Contaminated with Organic Esters."

Visualized Decision Logic

The following diagram illustrates the critical decision nodes for segregating this specific compound, ensuring compliance and safety.



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Caption: Operational logic for segregating **(S)-3-Hydroxyglutarate ethyl** waste streams. Priority is placed on separating non-halogenated liquids to optimize disposal costs.

References

- PubChem. Compound Summary: **(S)-3-Hydroxyglutarate ethyl** (CID 7018009).[3] National Library of Medicine. [[Link](#)]
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. 29 CFR 1910.1200.[4] [[Link](#)]
- U.S. Environmental Protection Agency (EPA). RCRA Orientation Manual: Managing Hazardous Waste. [[Link](#)]

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Sources

- 1. Diethyl 3-hydroxyglutarate(32328-03-3)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 2. assets.thermofisher.cn [assets.thermofisher.cn]
- 3. (S)-3-Hydroxyglutarate ethyl | C7H12O5 | CID 7018009 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. tcichemicals.com [tcichemicals.com]
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